

# What are the physical properties of (2-Hydroxyethyl)triphenylphosphonium bromide?

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## Compound of Interest

**Compound Name:** (2-Hydroxyethyl)triphenylphosphonium bromide

**Cat. No.:** B044515

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An In-depth Technical Guide to the Physical Properties of **(2-Hydroxyethyl)triphenylphosphonium bromide**

## Introduction

**(2-Hydroxyethyl)triphenylphosphonium bromide** is an organophosphorus compound, specifically a phosphonium salt, that serves as a valuable reagent in organic synthesis. It is recognized for its role as a precursor in the Wittig reaction, a widely utilized method for the formation of carbon-carbon double bonds.<sup>[1]</sup> This compound's utility also extends to the pharmaceutical industry, where it has been investigated for its cytotoxic effects on certain cancer cell lines.<sup>[1]</sup> This technical guide provides a comprehensive overview of its physical properties, experimental protocols for their determination, and its primary application in chemical synthesis.

## Chemical and Physical Properties

The fundamental identifying and physical characteristics of **(2-Hydroxyethyl)triphenylphosphonium bromide** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings. The compound is notably hygroscopic and should be stored in an inert atmosphere.<sup>[1][2]</sup>

## Chemical Identifiers

Identifier	Value
CAS Number	7237-34-5[2][3][4][5]
Molecular Formula	C <sub>20</sub> H <sub>20</sub> BrOP[2][3][4]
Molecular Weight	387.26 g/mol [2][3]
IUPAC Name	(2-hydroxyethyl)triphenylphosphonium bromide[4]
SMILES	[Br-].OCC--INVALID-LINK-- (C1=CC=CC=C1)C1=CC=CC=C1[2][4]
InChI Key	QZJOQNHOOVSESC-UHFFFAOYSA-M[2][4]

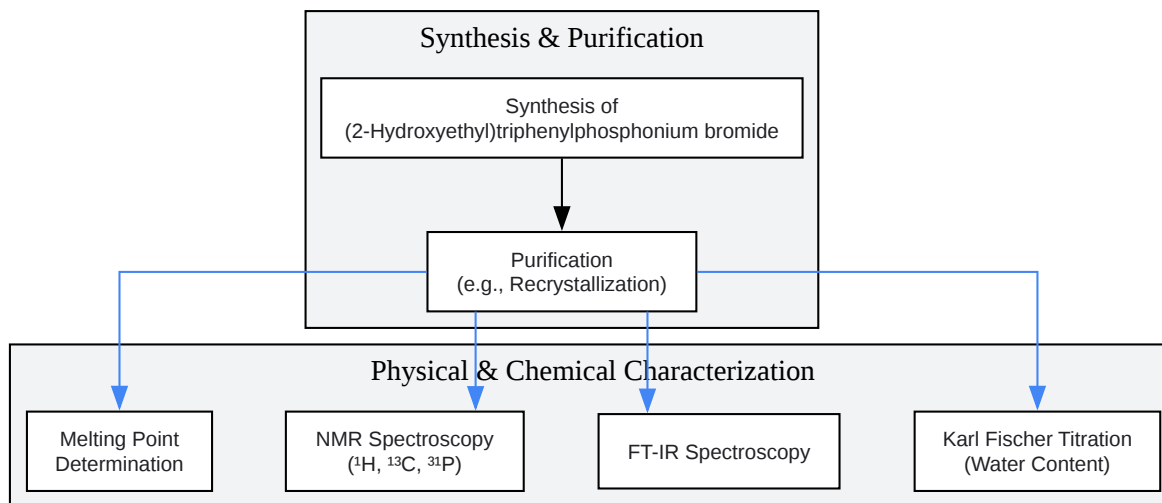
## Physical Characteristics

Property	Value
Appearance	White to pale cream crystals or crystalline powder[3][4]
Melting Point	215-222 °C[3][4]
Boiling Point	499.5°C at 760 mmHg[1]
Solubility	Soluble in water[1]
Density	1.26 g/cm <sup>3</sup> [1]
Flash Point	255.9°C[1]
Water Content	<1.0% (Determined by Karl Fischer Titration)[3][4]
Sensitivity	Hygroscopic[1][2]

## Experimental Protocols

The determination of the physical properties of **(2-Hydroxyethyl)triphenylphosphonium bromide** involves standard analytical techniques. Below are generalized protocols for key characterization methods.

## Workflow for Physical Property Determination



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Caption: General workflow for the synthesis and physical characterization of the title compound.

### 1. Melting Point Determination (Capillary Method)

- Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.
- Methodology: A small, finely powdered sample of the compound is packed into a capillary tube. The tube is placed in a melting point apparatus. The temperature is gradually increased, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting point.<sup>[5]</sup>

### 2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure by analyzing the magnetic properties of atomic nuclei.

- Methodology: A small amount of the compound is dissolved in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, D<sub>2</sub>O). The solution is transferred to an NMR tube. <sup>1</sup>H and <sup>13</sup>C NMR spectra are acquired using a high-field NMR spectrometer. The chemical shifts, coupling constants, and integration of the peaks are analyzed to confirm the proton and carbon environments within the molecule.[6]

### 3. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.
- Methodology: A small amount of the solid sample is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory. The sample is then scanned with infrared radiation, and the absorption bands are recorded. Characteristic peaks for O-H, C-H (aromatic and aliphatic), and P-Ph bonds are analyzed.[6]

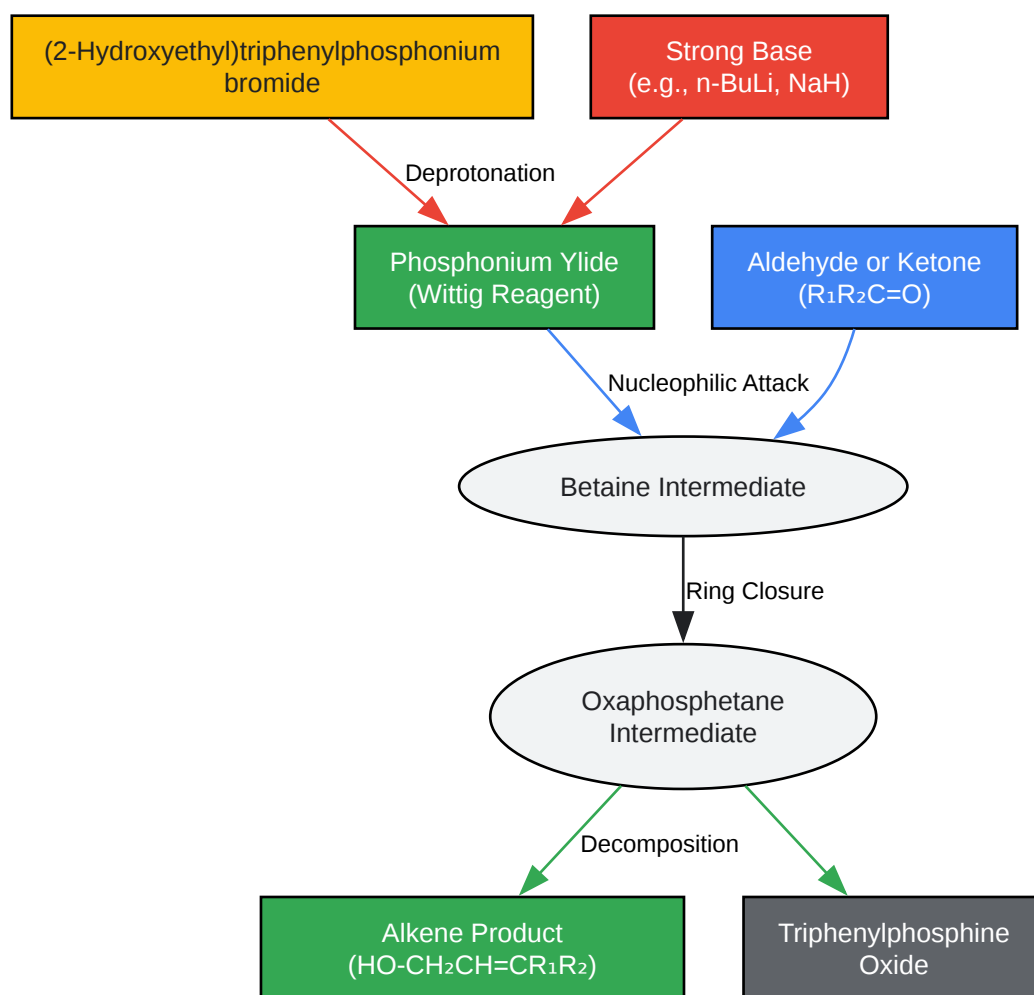
### 4. Water Content (Karl Fischer Titration)

- Objective: To quantify the amount of water present in the sample, which is important due to its hygroscopic nature.
- Methodology: A known mass of the sample is dissolved in a suitable solvent (e.g., anhydrous methanol) in the titration vessel of a Karl Fischer titrator. The sample is then titrated with a Karl Fischer reagent of a known titer. The endpoint is detected potentiometrically, and the water content is calculated based on the amount of reagent consumed.[3][4]

## Application in Organic Synthesis: The Wittig Reaction

A primary application of **(2-Hydroxyethyl)triphenylphosphonium bromide** is its use as a precursor for a phosphonium ylide in the Wittig reaction.[1] This reaction is a cornerstone of organic chemistry for the synthesis of alkenes from aldehydes or ketones. The presence of the hydroxyl group allows for the synthesis of functionalized alkenes.

## Wittig Reaction Signaling Pathway



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Caption: The reaction pathway of the Wittig reaction starting from the phosphonium salt.

The process involves the deprotonation of the phosphonium salt by a strong base to form a highly reactive phosphonium ylide. This ylide then undergoes a nucleophilic attack on a carbonyl compound (aldehyde or ketone), leading to the formation of a betaine intermediate, which subsequently cyclizes to an oxaphosphetane. The oxaphosphetane intermediate then decomposes to yield the desired alkene and triphenylphosphine oxide as a byproduct.[7]

## Conclusion

**(2-Hydroxyethyl)triphenylphosphonium bromide** is a well-characterized crystalline solid with defined physical properties. Its primary utility lies in its role as a stable precursor to a functionalized Wittig reagent, enabling the synthesis of hydroxy-alkenes. The data and

protocols presented in this guide are intended to support researchers and drug development professionals in the effective handling, characterization, and application of this versatile chemical compound. Careful consideration of its hygroscopic nature is essential for obtaining reliable and reproducible experimental results.

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